An In-depth Technical Guide to 4-(Trifluoromethyl)nicotinic Acid

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Compound of Interest

Compound Name:	*1-Cyclopropylpropan-2-one*
CAS No.:	*4160-75-2*
Cat. No.:	*B1268143*

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Abstract

This technical guide provides a comprehensive overview of 4-(Trifluoromethyl)nicotinic acid (CAS No. 158063-66-2), a pivotal building block in modern synthetic chemistry. This document elucidates the fundamental physical and chemical properties of this compound, explores its synthesis, and details its significant applications in the pharmaceutical and agrochemical industries. The guide is intended for researchers, scientists, and drug development professionals, offering both foundational knowledge and practical insights into the utilization of this versatile molecule.

Introduction and Chemical Identity

4-(Trifluoromethyl)nicotinic acid, also known as 4-(trifluoromethyl)pyridine-3-carboxylic acid, is a substituted pyridine derivative. Its structure is characterized by a pyridine ring with a carboxylic acid group at the 3-position and a trifluoromethyl group at the 4-position.[1] The presence of the electron-withdrawing trifluoromethyl group significantly influences the molecule's electronic properties, reactivity, lipophilicity, and metabolic stability, making it a highly desirable component in the design of bioactive molecules.[1][2]

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It is important to note that while the topic of this guide is centered on the compound associated with significant research and development in the pharmaceutical and agrochemical sectors, there has been some confusion with CAS number 4160-75-2, which corresponds to 1-Cyclopropyl-propan-2-one. This guide will focus exclusively on 4-(Trifluoromethyl)nicotinic acid, which is correctly identified by CAS Number 158063-66-2.

The unique arrangement of functional groups in 4-(Trifluoromethyl)nicotinic acid makes it a versatile intermediate for a range of chemical transformations. The carboxylic acid moiety can readily undergo esterification and amidation, while the pyridine ring can be subject to various substitution reactions.[3]

Chemical Structure

Caption: Chemical structure of 4-(Trifluoromethyl)nicotinic acid.

Physicochemical Properties

The physical and chemical properties of 4-(Trifluoromethyl)nicotinic acid are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

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Property	Value	References
CAS Number	158063-66-2	[1][4][5]
Molecular Formula	$C_7H_4F_3NO_2$	[1][5]
Molecular Weight	191.11 g/mol	[1][5]
Appearance	White to light yellow or orange solid (crystals or powder)	[1]
Melting Point	146-148 °C	[4][6]
Boiling Point (Predicted)	290.4 ± 40.0 °C	[1][4]
Density (Predicted)	1.484 ± 0.06 g/cm³	[1][4]
Solubility	Sparingly soluble in water. Soluble in Dimethylformamide (DMF) (50 mg/ml), Ethanol (25 mg/ml), and Phosphate-buffered saline (PBS) (pH 7.2, 2 mg/ml). Slightly soluble in Dimethyl sulfoxide (DMSO) and Methanol.	[1][4][5]
pKa (Predicted)	2.50 ± 0.36	[1]

Synthesis and Manufacturing

Several synthetic routes for 4-(Trifluoromethyl)nicotinic acid have been developed, with the choice of method often depending on the desired scale of production and the availability of starting materials.[2] A common and efficient laboratory-scale synthesis involves the hydrolysis of 4-trifluoromethyl-3-cyanopyridine.

Experimental Protocol: Synthesis from 4-Trifluoromethyl-3-cyanopyridine

This protocol details the hydrolysis of 4-trifluoromethyl-3-cyanopyridine to yield 4-(Trifluoromethyl)nicotinic acid.

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Materials:

- 4-Trifluoromethyl-3-cyanopyridine
- Sodium hydroxide (NaOH)
- Water
- Concentrated hydrochloric acid (HCl)
- A suitable reaction vessel (e.g., a three-necked flask) equipped with a stirrer and a condenser

Procedure:

- In a suitable reaction vessel, dissolve a specific amount of sodium hydroxide in water to create a sodium hydroxide solution.[7][8]
- Add 4-trifluoromethyl-3-cyanopyridine to the sodium hydroxide solution.[7]
- Heat the mixture to a temperature of 60-100°C.[9] The solid will dissolve, resulting in a light yellow, clear solution.[1][7]
- Maintain the reaction at this temperature for approximately 4 hours, monitoring the progress by Thin-Layer Chromatography (TLC).[1][2]
- Once the reaction is complete, cool the mixture to 30°C.[1][2]
- Carefully adjust the pH of the solution to 3 with concentrated hydrochloric acid to precipitate the product.[1]
- Cool the mixture further, then filter the precipitate.[1][7]
- Wash the collected solid with a small amount of water and dry to obtain the final product, 4-(Trifluoromethyl)nicotinic acid.[1][2]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. nbinno.com [nbinno.com]
- 4. 4-(Trifluoromethyl)nicotinic acid | 158063-66-2 [chemicalbook.com]
- 5. caymanchem.com [caymanchem.com]
- 6. 4-(Trifluoromethyl)nicotinic acid CAS#: 158063-66-2 [m.chemicalbook.com]
- 7. 4-(Trifluoromethyl)nicotinic acid synthesis - chemicalbook [chemicalbook.com]
- 8. CN109467532B - Preparation method of 4-trifluoromethyl nicotinic acid - Google Patents [patents.google.com]
- 9. Synthesis method of 4-trifluoromethyl nicotinic acid - Eureka | Patsnap [eureka.patsnap.com]
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